Comparative Guide: MS/MS Profiling of 4-(Pyrrolidin-2-yl)pyrimidine

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Compound of Interest	
Compound Name:	*4-(Pyrrolidin-2-yl)pyrimidine dihydrochloride*
CAS No.:	*1955499-78-1*
Cat. No.:	*B3420578*

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Executive Summary

The 4-(Pyrrolidin-2-yl)pyrimidine scaffold ($C_8H_{11}N_3$, MW: 149.19 Da) is a critical pharmacophore in kinase inhibitor development and a structural analog of nicotine. Its analysis presents a specific challenge: distinguishing it from its regioisomer, 2-(Pyrrolidin-2-yl)pyrimidine, and its pyridine analog, Nicotine.

Standard UV detection fails to differentiate these isomers due to overlapping chromophores. This guide provides a definitive MS/MS fragmentation profiling strategy to unambiguously identify the 4-isomer, utilizing Electrospray Ionization (ESI) coupled with Collision-Induced Dissociation (CID).

Key Findings at a Glance

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Feature	4-(Pyrrolidin-2-yl)pyrimidine	2-(Pyrrolidin-2-yl)pyrimidine	Nicotine (Reference)
Precursor Ion $[M+H]^+$	m/z 150.10	m/z 150.10	m/z 163.12
Dominant Fragment	m/z 122 (Loss of C_2H_4)	m/z 70 (Pyrrolidinyl cation)	m/z 84 (N-Me-Pyrrolidinyl)
Diagnostic Ratio	High m/z 122 / Low m/z 70	Low m/z 122 / High m/z 70	N/A
Mechanism	Retro-Diels-Alder (RDA) favored	Direct bond cleavage favored	Pyrrolidine ring cleavage

Mechanistic Fragmentation Analysis

To accurately identify the 4-isomer, one must understand the causality behind the ion formation. The fragmentation is governed by the basicity of the pyrrolidine nitrogen and the electron-deficiency of the pyrimidine ring.

The Primary Pathway: Pyrrolidine Ring Opening

Unlike the 2-isomer, the 4-(pyrrolidin-2-yl)pyrimidine precursor (m/z 150) undergoes a characteristic ring-opening driven by the stability of the conjugated pyrimidine system.

- Protonation: Occurs on the pyrrolidine nitrogen (secondary amine, highest pKa).
- α-Cleavage: The bond adjacent to the nitrogen breaks, opening the pyrrolidine ring.
- Hydride Shift & Elimination: A 1,5-hydride shift facilitates the neutral loss of ethylene (C_2H_4, 28 Da).
- Result: Formation of the diagnostic ion at m/z 122 (Pyrimidinyl-imine).

The Secondary Pathway: Inter-ring Cleavage

This pathway is less dominant in the 4-isomer compared to the 2-isomer but provides confirmatory ions.

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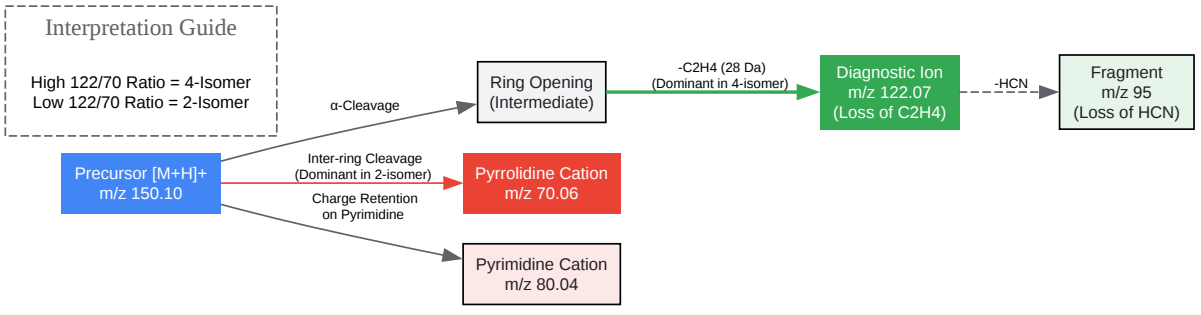
- Bond Cleavage: The bond between the pyrimidine C4 and pyrrolidine C2 breaks.
- Charge Retention:
  - m/z 70: Charge retained on the pyrrolidine fragment ($C_4H_8N^+$).
  - m/z 80: Charge retained on the pyrimidine fragment ($C_4H_4N_2^+$).

Isomer Differentiation (The "Proximity Effect")

- 4-Isomer: The nitrogen atoms in the pyrimidine ring are distant from the pyrrolidine nitrogen. This favors the internal rearrangement leading to m/z 122.
- 2-Isomer: The pyrimidine nitrogens are adjacent to the pyrrolidine linkage. This steric proximity facilitates a direct "neighboring group participation" that rapidly ejects the pyrrolidine ring, making m/z 70 the base peak (100% intensity) and suppressing the m/z 122 pathway.

Visualization of Pathways[3][4][5]

The following diagram illustrates the fragmentation logic and the decision tree for distinguishing the 4-isomer.



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Caption: Figure 1. Competitive fragmentation pathways of 4-(pyrrolidin-2-yl)pyrimidine. The green path (m/z 122) is diagnostic for the 4-position isomer.

Experimental Protocol

To replicate these results, use the following self-validating protocol. This method is optimized for ESI-QTOF or Orbitrap systems but is transferable to Triple Quadrupoles (QqQ).

Sample Preparation

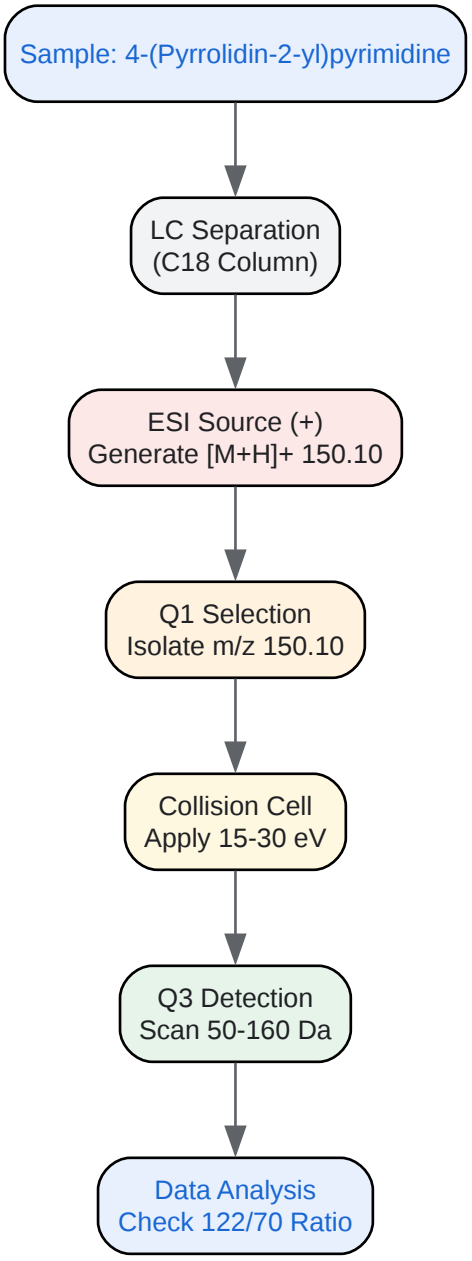
- Stock Solution: Dissolve 1 mg of 4-(pyrrolidin-2-yl)pyrimidine in 1 mL Methanol (1 mg/mL).
- Working Standard: Dilute to 1 µg/mL in 50:50 Water:Acetonitrile + 0.1% Formic Acid.
  - Why Formic Acid? Essential to ensure protonation of the pyrrolidine nitrogen ($[M+H]^+$ generation).

LC-MS/MS Conditions

Parameter	Setting	Rationale
Column	C18 Reverse Phase (2.1 x 50mm, 1.8µm)	Retains polar amines; separates isomers.
Mobile Phase A	Water + 0.1% Formic Acid	Proton source.
Mobile Phase B	Acetonitrile + 0.1% Formic Acid	Organic modifier.
Gradient	5% B to 95% B over 5 mins	Fast elution of polar heterocycles.
Ionization	ESI Positive Mode	Optimal for basic amines.
Collision Energy	Stepped (15, 30, 45 eV)	Critical: Low energy preserves m/z 122; High energy generates m/z 70.

Analytical Workflow Diagram

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Caption: Figure 2.[1][2][3] Step-by-step LC-MS/MS workflow for structural confirmation.

Comparative Data Analysis

The following table contrasts the expected MS/MS profile of the target against its primary "interference" candidates.

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Fragment Ion (m/z)	Identity	4-Isomer Intensity	2-Isomer Intensity	Nicotine Intensity
163	$[M+H]^+$ (Nicotine)	-	-	100%
150	$[M+H]^+$ (Target)	10-20%	10-20%	-
122	$[M+H - C_2H_4]^+$	High (Base Peak)	Low (<20%)	Low (as m/z 133)
107	$[M+H - C_2H_5N]^+$	Medium	Medium	Medium (as m/z 120)
84	N-Me-Pyrrolidine	-	-	High (Base Peak)
70	Pyrrolidine Ring	Medium	High (Base Peak)	Low

Interpretation Rule:

- If m/z 122 is the dominant product ion at 20-30 eV collision energy, the sample is 4-(pyrrolidin-2-yl)pyrimidine.
- If m/z 70 is dominant and m/z 122 is minor, the sample is likely the 2-isomer.

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